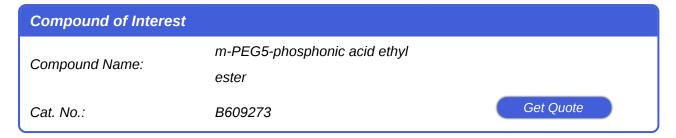


In-Depth Technical Guide: Hydrophilic Properties of m-PEG5-phosphonic acid ethyl ester

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hydrophilic properties of **m-PEG5-phosphonic acid ethyl ester**, a heterobifunctional linker molecule increasingly utilized in bioconjugation, drug delivery, and surface modification. This document details the molecule's physicochemical characteristics, its role in enhancing aqueous solubility, and experimental protocols for its characterization.

Introduction

m-PEG5-phosphonic acid ethyl ester is a versatile chemical tool comprised of a monomethylated polyethylene glycol (PEG) chain of five ethylene glycol units, terminating in a phosphonic acid ethyl ester group. The PEG chain imparts significant hydrophilicity, enhancing the aqueous solubility and stability of conjugated molecules.[1] This property is crucial for improving the pharmacokinetic profiles of therapeutic agents and for creating biocompatible surfaces on medical devices and nanoparticles.[2][3] The phosphonic acid ethyl ester moiety provides a reactive handle for conjugation or a stable anchor for surface modification.[3]

Physicochemical Properties



The defining characteristic of **m-PEG5-phosphonic acid ethyl ester** is its hydrophilicity, primarily attributed to the PEG chain. The ether oxygens along the PEG backbone form hydrogen bonds with water molecules, leading to high aqueous solubility.[4]

Table 1: Physicochemical Properties of m-PEG5-phosphonic acid ethyl ester

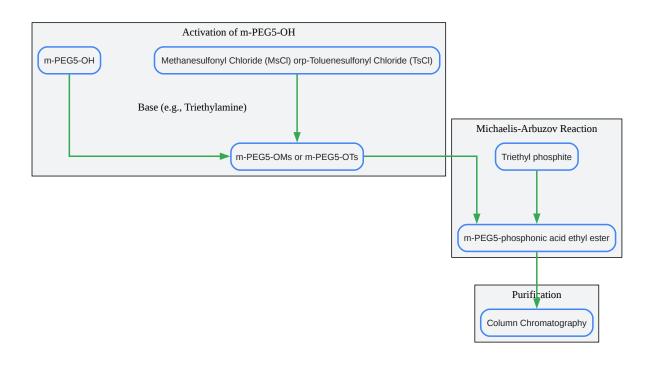
Property	Value	Source
Chemical Formula	C15H33O8P	[5][6][7][8]
Molecular Weight	~372.39 g/mol	[5][6][7][8]
CAS Number	1807512-42-0	[5][6][7][8]
Appearance	Solid powder	[9]
Solubility	Soluble in DMSO	[5][9]
Computed XLogP3	-0.1 (for the core 2,5,8,11,14- Pentaoxahexadecane structure)	[10]

Note: The computed XLogP3 value is for the core PEG structure and serves as an estimate of the molecule's high hydrophilicity. A negative LogP value is indicative of greater solubility in water than in octanol.

Synthesis

While a specific, detailed synthesis protocol for **m-PEG5-phosphonic acid ethyl ester** is not readily available in the public domain, a representative synthetic route can be proposed based on established organic chemistry principles. The synthesis would likely involve the reaction of a mesylated or tosylated m-PEG5 alcohol with a phosphite under Michaelis-Arbuzov reaction conditions.





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Caption: Proposed synthetic workflow for **m-PEG5-phosphonic acid ethyl ester**.

Experimental Protocols for Hydrophilicity Characterization

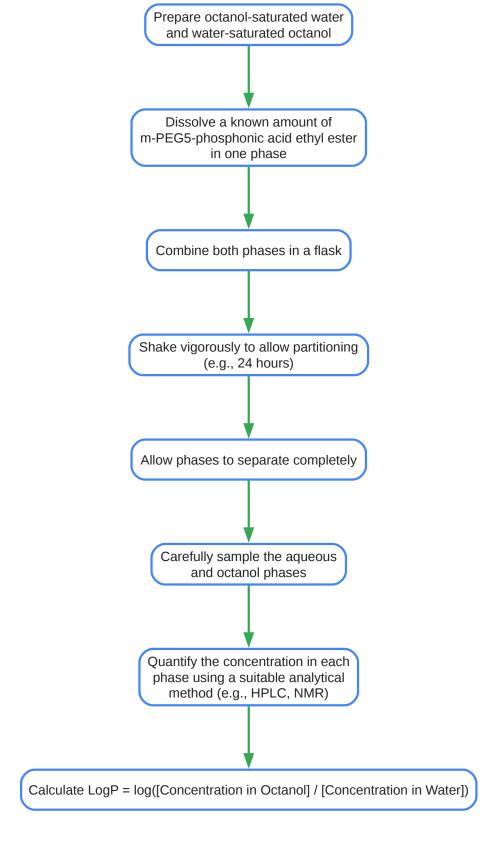
To quantitatively assess the hydrophilic properties of **m-PEG5-phosphonic acid ethyl ester** or surfaces modified with it, the following experimental protocols are recommended.



Determination of Partition Coefficient (LogP/LogD) by Shake-Flask Method

The partition coefficient is a measure of the differential solubility of a compound in two immiscible solvents, typically octanol and water. A negative LogP value indicates higher hydrophilicity.





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Caption: Experimental workflow for LogP determination by the shake-flask method.



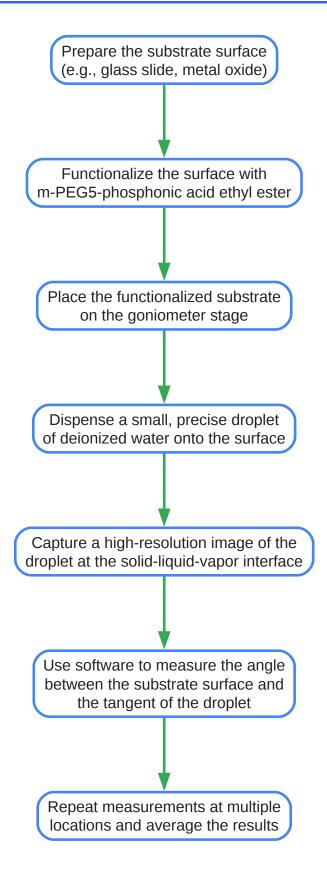
Detailed Methodology:

- Preparation of Phases: Prepare n-octanol saturated with water and water (or a suitable buffer like PBS, pH 7.4, for LogD determination) saturated with n-octanol by vigorously mixing equal volumes of the two solvents and allowing them to separate overnight.
- Sample Preparation: Accurately weigh a small amount of m-PEG5-phosphonic acid ethyl
 ester and dissolve it in a known volume of the pre-saturated aqueous phase.
- Partitioning: In a flask, combine a known volume of the sample solution with a known volume of the pre-saturated n-octanol.
- Equilibration: Seal the flask and shake it at a constant temperature for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.
- Phase Separation: Allow the flask to stand undisturbed until the two phases have completely separated.
- Sampling: Carefully withdraw an aliquot from both the aqueous and the n-octanol layers, avoiding any cross-contamination.
- Quantification: Determine the concentration of the analyte in each phase using a validated analytical method such as HPLC-UV or quantitative NMR.
- Calculation: The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase. LogP is the base-10 logarithm of P.

Contact Angle Measurement for Surface Hydrophilicity

Contact angle measurement is a surface-sensitive technique used to determine the wettability of a solid surface. A lower contact angle with water indicates a more hydrophilic surface. This method is particularly useful for evaluating surfaces modified with **m-PEG5-phosphonic acid ethyl ester**.





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